

# Benzylamino-guanidine Derivatives as Potential Antimicrobial Agents: A Technical Guide

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## Compound of Interest

Compound Name: Guanidine, benzylamino-

Cat. No.: B15472400

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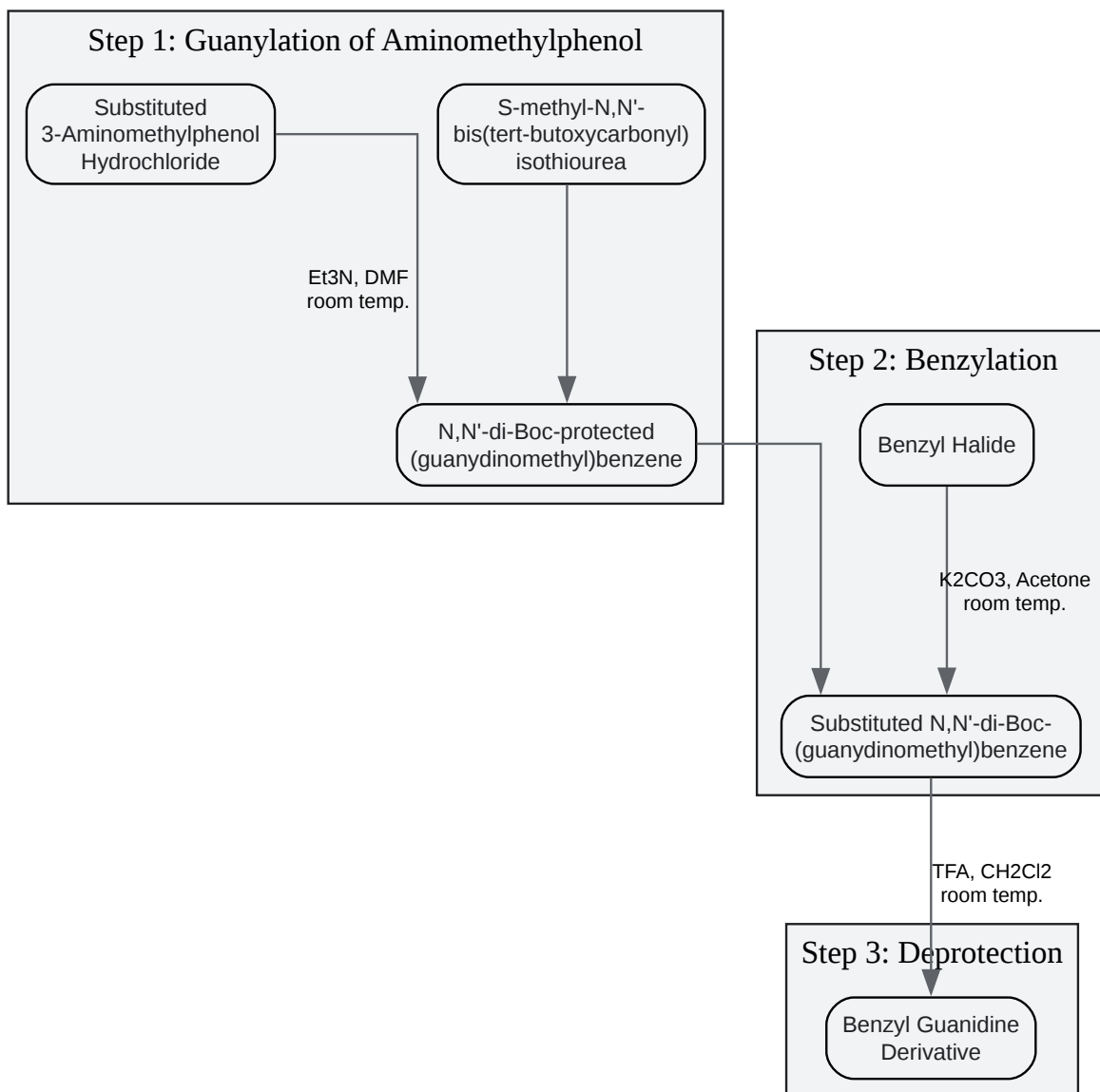
The rise of antimicrobial resistance necessitates the exploration of novel chemical scaffolds for the development of new therapeutic agents. Among these, benzylamino-guanidine derivatives have emerged as a promising class of compounds with potent activity against a range of bacterial pathogens. This technical guide provides an in-depth overview of the synthesis, antimicrobial properties, and proposed mechanism of action of these derivatives, with a focus on quantitative data and detailed experimental protocols.

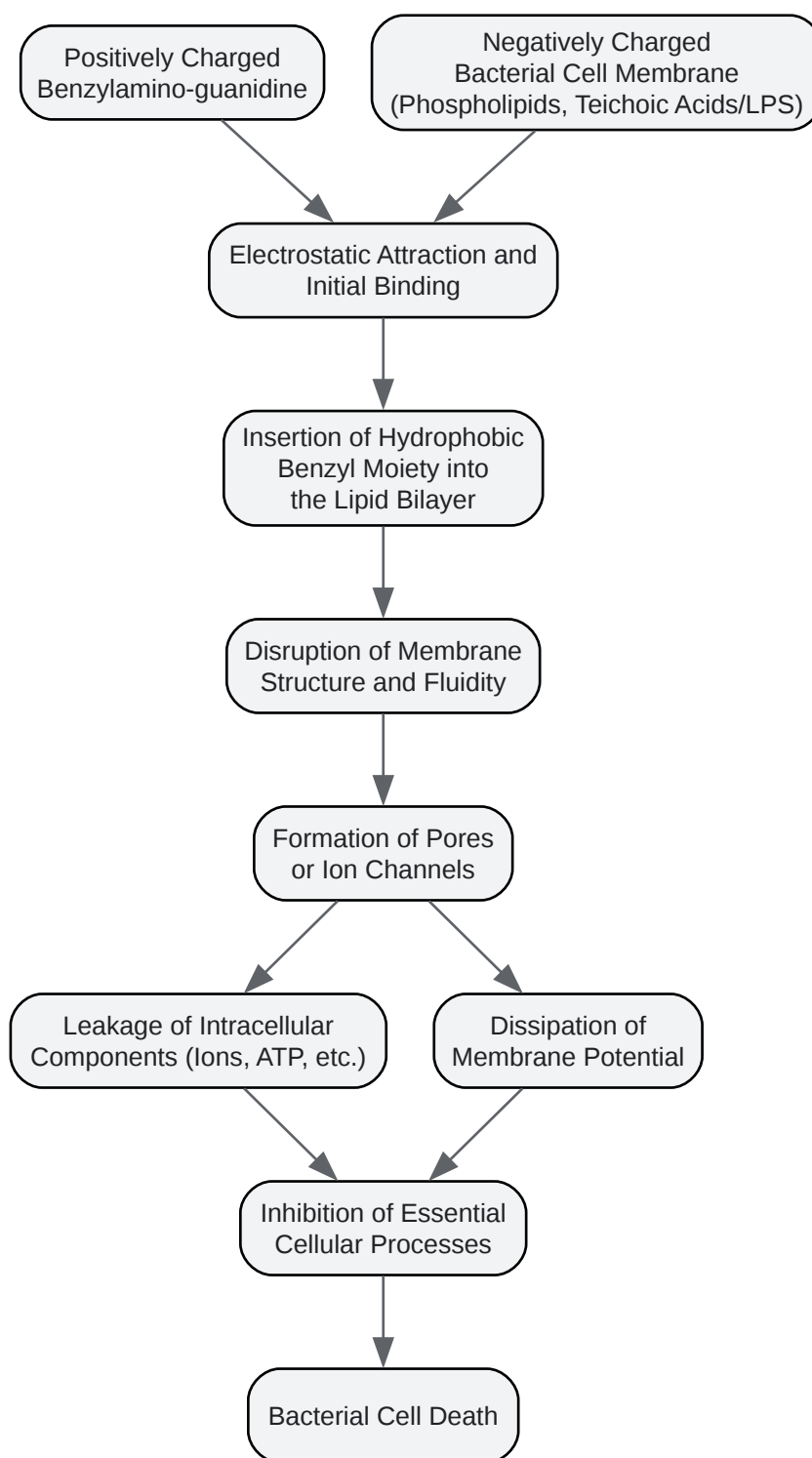
## Core Concepts: The Antimicrobial Potential of the Guanidinium Headgroup

The guanidinium group, a key feature of these derivatives, is protonated at physiological pH, conferring a positive charge to the molecule. This cationic nature is crucial for its initial interaction with the negatively charged components of bacterial cell envelopes, such as teichoic acids in Gram-positive bacteria and lipopolysaccharides (LPS) in Gram-negative bacteria. This electrostatic attraction is the first step in a cascade of events leading to bacterial cell death.

## Synthesis of Benzylamino-guanidine Derivatives

The synthesis of benzylamino-guanidine derivatives can be achieved through a multi-step process, a general workflow for which is outlined below.





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